

Pivaloyl Cyanide: Basic Properties and Synthesis

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Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

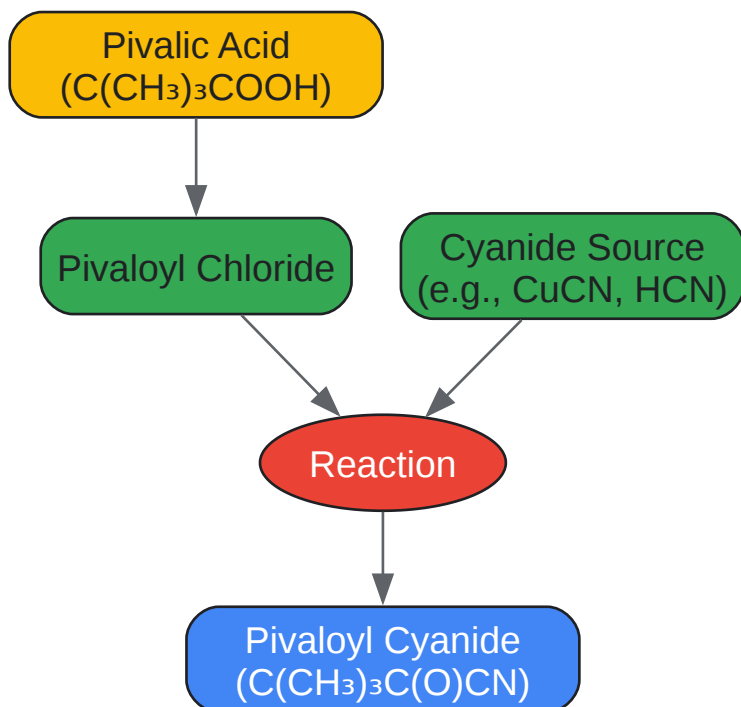
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Pivaloyl cyanide is recognized for the significant steric hindrance around its carbonyl group, a direct result of the bulky tert-butyl (pivaloyl) group. The table below summarizes its core properties:

Property	Value
CAS Number	42867-40-3 [1]
Molecular Formula	C ₆ H ₉ NO [1]
Molecular Weight	111.14 g/mol [1]
Boiling Point	147 °C [1]
Density	0.940 g/cm ³ [1]

The steric influence of the pivaloyl group is a central theme in its synthesis and applications. The following diagram outlines a general preparation workflow.

General Workflow for Pivaloyl Cyanide Synthesis



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This synthesis can be performed using different specific protocols:

- **Industrial-Scale Synthesis:** One patent describes a process where pivalic acid is first converted to **pivalic anhydride**. This anhydride then reacts with hydrocyanic acid (HCN) in the presence of a catalyst, such as **copper(I) cyanide (CuCN)** and a diluent like **diphenyl ether**, to produce **pivaloyl cyanide** [2] [3]. The use of a catalyst is crucial for this reaction pathway.
- **Alternative Laboratory Route:** Another synthetic approach involves the reaction of **pivaloyl chloride with a cyanide salt** in a suitable solvent [1]. The high steric demand of the pivaloyl group can influence the reaction rate and conditions required for this conversion.

Documented Applications and Steric Influence

The bulky tert-butyl group in **pivaloyl cyanide** directly impacts its reactivity, leading to specific applications. The table below lists some key uses.

Application Area	Role / Consequence of Steric Hindrance
Organic Synthesis [4]	Used in the synthesis of 1,2,4-triazin-5-one derivatives, which are precursors to herbicides like metribuzin.
Chemical Research [5]	Serves as a suitable precursor for generating the NCCO radical in kinetic studies, likely due to the steric bulk facilitating a clean cleavage.
Stability of Derivatives	Esters of pivalic acid (and by extension, other derivatives) are known for their unusual resistance to hydrolysis due to the steric protection of the carbonyl carbon [6].

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References

1. China CAS 42867-40-3 | PIVALOYL Manufacturers and... CYANIDE [alfa-industry.com]
2. US4432910A - Preparation of pivaloyl cyanide [patents.google.com]
3. Process for the manufacture of pivaloyl cyanide [patents.google.com]
4. Preparation of 4-amino-6-tert.-butyl-3-alkylthio-1,2,4-triazin ... [patents.google.com]
5. Infrared diode laser study of the kinetics of the NCCO + O₂ ... [sciencedirect.com]
6. Pivalic acid - Wikipedia [en.wikipedia.org]

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